

# Technical Support Center: Phenazopyridine Interference in Laboratory Urinalysis

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## Compound of Interest

Compound Name: Phenazopyridine

Cat. No.: B135373

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing challenges arising from **phenazopyridine** interference in laboratory urinalysis.

## Frequently Asked Questions (FAQs)

Q1: What is **phenazopyridine** and why does it interfere with urinalysis?

A1: **Phenazopyridine** is an azo dye used as a urinary tract analgesic to relieve pain, burning, and urgency associated with urinary tract infections (UTIs).[1] Its chemical structure and its nature as an azo dye cause it to be excreted in the urine, imparting a characteristic reddish-orange color.[2] This intense coloration is the primary cause of interference with many urinalysis tests that rely on colorimetric or spectrophotometric detection methods.[3][4][5]

Q2: Which specific urinalysis parameters are affected by **phenazopyridine**?

A2: **Phenazopyridine** has been documented to interfere with several common urinalysis dipstick and automated analyzer parameters. The interference can lead to both false-positive and false-negative results, as well as masking of true results. The affected parameters include:

- Color and Clarity: The most apparent effect is the change in urine color to orange or red, which can mask the true color and clarity of the sample.
- Nitrite: Can cause false-positive results.

- Leukocyte Esterase: The intense color can make visual interpretation of the color change difficult.
- Glucose: Can produce false-negative results with glucose oxidase methods.
- Protein: Has been found to cause a negative bias, leading to artificially low urine protein results.
- Ketones: The colorimetric reaction for ketone detection can be masked or altered.
- Bilirubin: Can cause false-positive results. The reddish discoloration can also interfere with the diazo reaction used in the test.
- Urobilinogen: Can interfere with the Ehrlich's test, potentially leading to inaccurate results.
- Blood (Hematuria): The reddish-orange color of the urine can mimic or mask the presence of blood.

Q3: What is the mechanism of **phenazopyridine** interference?

A3: The primary mechanism of interference is spectrophotometric and colorimetric.

**Phenazopyridine** and its metabolites are colored compounds that absorb light in the visible spectrum, which can either be misinterpreted by automated readers or mask the color changes on reagent strips that are used to quantify analytes.

Q4: Are there any urinalysis tests not affected by **phenazopyridine**?

A4: While many chemical tests are affected, microscopic examination of the urine sediment is generally considered a reliable alternative for assessing elements like white blood cells, red blood cells, and bacteria. However, the intense color can still make visualization challenging. Urine culture for the definitive diagnosis of a UTI is also not affected.

## Troubleshooting Guides

### Issue 1: Unexpected or Implausible Urinalysis Results in a Patient Sample

Symptoms:

- Urine dipstick results are inconsistent with the patient's clinical presentation.
- Automated analyzer flags results for interference.
- The urine sample has a distinct orange or reddish color.

Possible Cause: The patient may be taking **phenazopyridine**.

#### Troubleshooting Steps:

- Review Patient Medication History: Check the patient's recent medication record for prescriptions or over-the-counter use of **phenazopyridine** (brand names include Pyridium, Azo-Standard, etc.).
- Visual Inspection of Urine: Note any unusual coloration of the urine sample. A reddish-orange hue is a strong indicator of **phenazopyridine** use.
- Alternative Testing: If **phenazopyridine** use is confirmed or suspected, consider the following:
  - Microscopic Examination: Perform a microscopic analysis of the urine sediment to assess for white blood cells, red blood cells, and bacteria.
  - Urine Culture: If a UTI is suspected, a urine culture will provide a definitive diagnosis.
- Recommend Discontinuation (if clinically appropriate): For non-urgent tests, recommend that the patient, in consultation with their healthcare provider, temporarily discontinue **phenazopyridine** for 24-48 hours before providing a new urine sample.
- Communicate with Laboratory Personnel: Inform the clinical laboratory performing the analysis about the suspected interference so they can take appropriate measures and add a note to the report.

## Data Presentation

Table 1: Summary of **Phenazopyridine** Interference on Urinalysis Parameters

Urinalysis Parameter	Type of Interference	Reported Effect
Color/Clarity	Colorimetric	Masks true color and clarity with a reddish-orange hue.
Nitrite	Colorimetric	False Positive
Leukocyte Esterase	Colorimetric	Difficult visual interpretation
Glucose	Chemical (Glucose Oxidase)	False Negative
Protein	Method-dependent	Negative Bias (Artificially Low)
Ketones	Colorimetric	Masking of color reaction
Bilirubin	Colorimetric (Diazo Reaction)	False Positive
Urobilinogen	Colorimetric (Ehrlich's Test)	Interference with color reaction
Blood (Hematuria)	Colorimetric	Masking or mimicking of blood

## Experimental Protocols

### Protocol 1: Microscopic Urinalysis for Phenazopyridine-Adulterated Urine

This protocol outlines the procedure for performing a microscopic examination of urine sediment when **phenazopyridine** interference is suspected.

Materials:

- Freshly collected midstream clean-catch urine sample
- Conical centrifuge tubes (15 mL)
- Centrifuge
- Microscope slides and coverslips
- Transfer pipettes

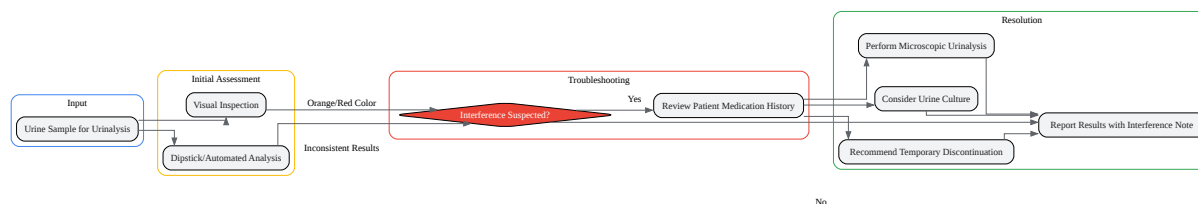
- Microscope

Procedure:

- Sample Preparation:
  1. Gently mix the urine sample to ensure homogeneity.
  2. Transfer 10-12 mL of the urine into a conical centrifuge tube.
- Centrifugation:
  1. Centrifuge the sample at approximately 400-500 x g for 5 minutes. This corresponds to about 1500-2000 RPM on many benchtop centrifuges.
  2. After centrifugation, a sediment pellet will be visible at the bottom of the tube.
- Supernatant Removal:
  1. Carefully decant the supernatant, leaving approximately 0.5-1.0 mL of residual urine and the sediment pellet.
  2. Be cautious not to disturb the pellet.
- Resuspension:
  1. Gently flick the bottom of the tube to resuspend the sediment in the remaining urine.
- Slide Preparation:
  1. Using a transfer pipette, place one drop of the resuspended sediment onto a clean microscope slide.
  2. Gently place a coverslip over the drop, avoiding air bubbles.
- Microscopic Examination:
  1. Begin by examining the slide under low power (10x objective) to get an overview of the sediment and identify larger elements like casts.

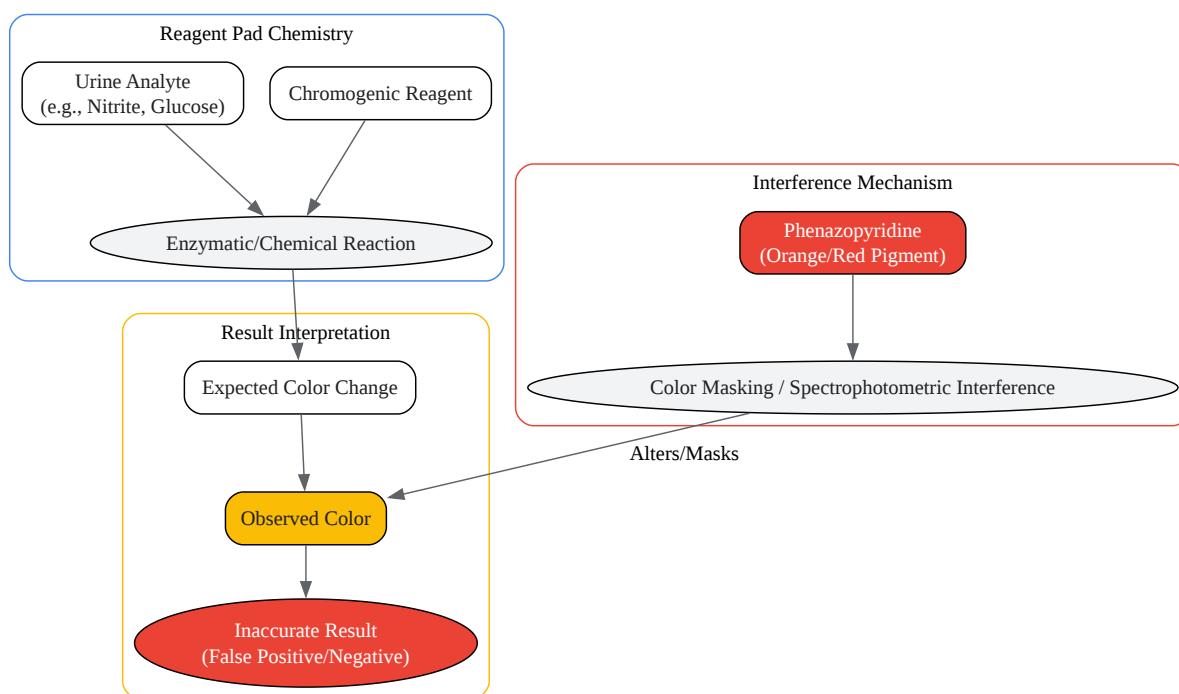
2. Switch to high power (40x objective) for detailed identification and quantification of cells (RBCs, WBCs), bacteria, and crystals.
  3. Due to the **phenazopyridine** coloration, it may be necessary to adjust the microscope's light intensity and condenser settings to improve contrast for better visualization of cellular elements.
- Reporting:
    1. Report the average number of each element found per high-power field (HPF).
    2. Note the presence of **phenazopyridine** interference in the report.

## Mandatory Visualization



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Caption: Troubleshooting workflow for suspected **phenazopyridine** interference.



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Caption: General mechanism of **phenazopyridine** interference with colorimetric dipstick tests.

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